

# Technical Guide: Physicochemical Properties of 2,4-Dibromoanisole

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## Compound of Interest

Compound Name: 2,4-Dibromoanisole

Cat. No.: B1585499

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This technical guide provides an in-depth overview of the melting and boiling points of **2,4-Dibromoanisole**, targeted at researchers, scientists, and professionals in drug development. The document outlines the key physical constants of this compound, details the experimental methodologies for their determination, and includes a representative workflow for its synthesis and purification.

## Core Physicochemical Data

The melting and boiling points of **2,4-Dibromoanisole** are critical parameters for its purification, handling, and application in various chemical syntheses. A summary of these properties is presented below.

Property	Value	Conditions
Melting Point	60-64 °C	Standard Atmospheric Pressure
Boiling Point	101-106 °C	1 mmHg (Reduced Pressure)
Boiling Point (estimated)	293.9 °C	Standard Atmospheric Pressure (760 mmHg)

## Experimental Protocols

While specific experimental records for **2,4-Dibromoanisole** are proprietary to the conducting laboratories, the following sections describe standard, widely accepted methods for determining the melting and boiling points of crystalline organic compounds.

## Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens this melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **2,4-Dibromoanisole**

Procedure:

- A small, finely powdered sample of **2,4-Dibromoanisole** is packed into a capillary tube to a height of about 3 mm.[\[1\]](#)
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.[\[1\]](#)
- The sample is heated at a steady, slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[1\]](#)
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely melted is recorded as the end of the melting range.

- For accuracy, the determination is typically repeated with fresh samples until consistent values are obtained.<sup>[1]</sup>

## Boiling Point Determination (at Reduced Pressure)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. For compounds that may decompose at their atmospheric boiling point, determination at reduced pressure (vacuum) is standard.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Vacuum source and manometer

Procedure:

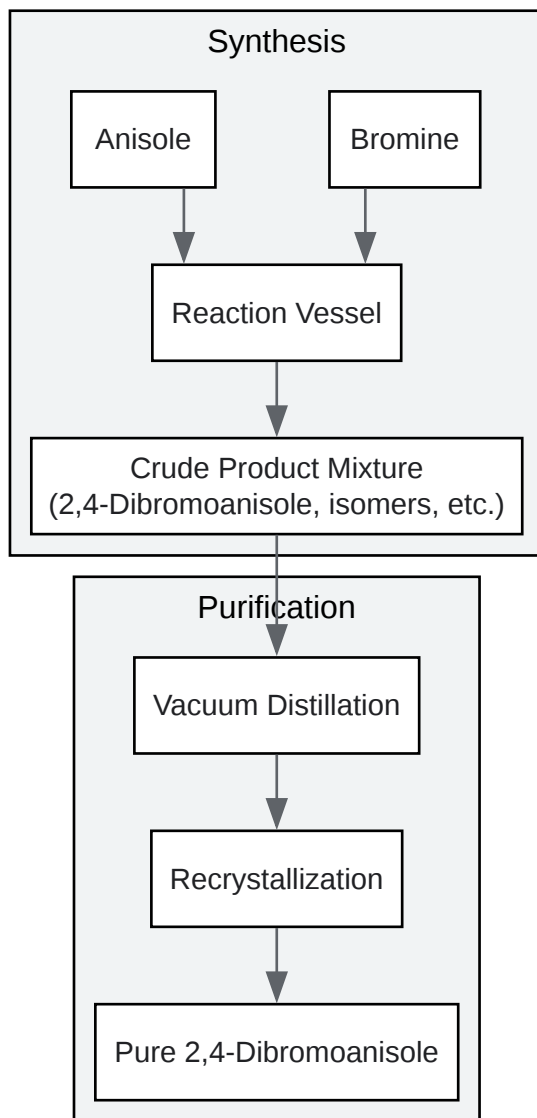
- A small amount of **2,4-Dibromoanisole** is placed in the test tube.
- A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid sample.
- The apparatus is connected to a vacuum system, and the pressure is lowered to the desired value (e.g., 1 mmHg).
- The heating bath is gradually heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.

- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.

## Synthesis and Purification Workflow

The primary route for the synthesis of **2,4-Dibromoanisole** is the direct bromination of anisole. The methoxy group of anisole is an ortho-, para-directing activator, which can lead to the formation of multiple brominated products. Controlling the reaction conditions is crucial to maximize the yield of the desired 2,4-disubstituted product. Subsequent purification is often necessary to remove isomers and over-brominated species.

## Synthesis and Purification of 2,4-Dibromoanisole



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Caption: A logical workflow for the synthesis of **2,4-Dibromoanisole** via bromination of anisole, followed by purification steps.

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## References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
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